Overcoming solubility issues with "1-(2-hydroxyethyl)-1-methylguanidine"

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Compound of Interest

1-(2-hydroxyethyl)-1methylguanidine

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Technical Support Center: 1-(2-hydroxyethyl)-1-methylguanidine

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in overcoming challenges related to the solubility of "1-(2-hydroxyethyl)-1-methylguanidine" during their experiments.

Frequently Asked Questions (FAQs)

Q1: What are the known chemical properties of **1-(2-hydroxyethyl)-1-methylguanidine**?

A1: Detailed experimental data for **1-(2-hydroxyethyl)-1-methylguanidine** is limited in publicly available literature. However, based on chemical database entries, the following information has been compiled.

Table 1: Chemical Properties of **1-(2-hydroxyethyl)-1-methylguanidine** and Related Compounds



Property	1-(2- hydroxyethyl)-1- methylguanidine	1-(2- Hydroxyethyl)-1- methylguanidine dihydrogen phosphate	Methylguanidine hydrochloride
CAS Number	13429-32-8[1]	6903-79-3[2]	21770-81-0[3]
Molecular Formula	C4H11N3O[1]	C4H12N3O4P[2]	C2H8CIN3[3]
Molecular Weight	117.15 g/mol [1]	197.13 g/mol [2]	109.56 g/mol [3]
Predicted pKa	15.21 ± 0.10[4]	1.84 ± 0.10[2]	Not available
Appearance	Not specified	White to Almost white powder to crystal[2]	Solid[3]

Q2: I am having trouble dissolving **1-(2-hydroxyethyl)-1-methylguanidine**. What solvents should I try?

A2: Specific solubility data for **1-(2-hydroxyethyl)-1-methylguanidine** in common laboratory solvents is not readily available. However, based on the guanidine functional group, which is highly polar and basic, the following general guidance can be provided:

- Polar Solvents: Guanidine and its derivatives are generally soluble in polar solvents.[5] Start with distilled water. For the related compound, methylguanidine hydrochloride, the solubility in water is reported to be 50 mg/mL.[3]
- pH Adjustment: As a strong base (predicted pKa of 15.21), the solubility of 1-(2-hydroxyethyl)-1-methylguanidine is expected to be highly dependent on pH.[4] It will be significantly more soluble in acidic to neutral aqueous solutions where it is protonated.
 Consider preparing a stock solution in a slightly acidic buffer (e.g., pH 5-6) or titrating your aqueous suspension with a dilute acid (e.g., 0.1 M HCl) until the compound dissolves.
- Organic Solvents: The manufacturing process for the phosphate salt of this compound involves precipitation from an aqueous solution by adding ethanol.[2] This suggests that the compound is likely less soluble in ethanol than in water. For the related methylguanidine



hydrochloride, a solubility of 50 mg/mL in ethanol has been reported.[6] Other polar aprotic solvents like DMSO and DMF could also be tested.

Co-solvents: If aqueous solubility is still an issue, a co-solvent system may be beneficial.
 This involves mixing water with a miscible organic solvent such as DMSO, DMF, or ethanol to increase the solubility of a poorly soluble compound.

Q3: Are there any known biological activities or signaling pathways associated with **1-(2-hydroxyethyl)-1-methylguanidine**?

A3: There is limited specific information on the biological activity of **1-(2-hydroxyethyl)-1-methylguanidine**. However, the structurally related compound, methylguanidine, is known to be a uremic toxin and an inhibitor of nitric oxide synthase (iNOS).[7] Guanidine-containing compounds, in general, are of interest in medicinal chemistry. Without specific experimental data, it is difficult to pinpoint a signaling pathway for **1-(2-hydroxyethyl)-1-methylguanidine**. Researchers should perform their own assays to determine its biological effects.

Troubleshooting Guides Issue: Compound precipitates out of solution during experiment.

Possible Causes and Solutions:

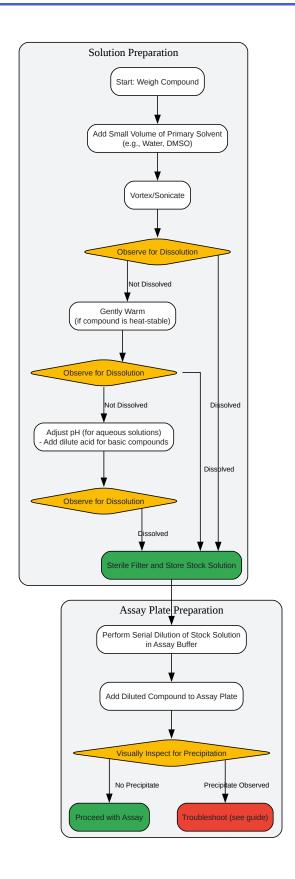


Cause	Troubleshooting Steps	
Change in pH	The pH of your experimental medium may be different from the solvent used to dissolve the compound, causing it to precipitate. Measure the pH of your final solution. If necessary, adjust the pH to be closer to that of your stock solution, ensuring the pH is compatible with your experimental system.	
Change in Temperature	Solubility is often temperature-dependent. If you are moving from a warmer stock solution to a cooler experimental setup, the compound may precipitate. Try to maintain a consistent temperature or gently warm the experimental medium (if permissible for your assay) before adding the compound.	
Solvent Evaporation	Over time, especially in open-plate formats, solvent evaporation can increase the concentration of your compound beyond its solubility limit. Use plate sealers or ensure a humidified environment for your experiments.	
Interaction with other components	The compound may be interacting with other components in your experimental medium (e.g., salts, proteins), leading to precipitation. Try reducing the concentration of the compound or other components if possible.	

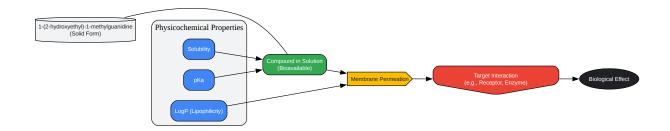
General Protocol for Preparing a Solution of a Poorly Soluble Compound for Biological Assays

This is a general workflow that can be adapted for **1-(2-hydroxyethyl)-1-methylguanidine**.









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